

Mechanism of Action for Compound 11: Selective SIRT5 Inhibition

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Compound of Interest

Compound Name: 2-Hydroxy-5-(phenylethynyl)benzoic acid

CAS No.: 32192-74-8

Cat. No.: B2850034

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Executive Summary

Compound 11 is a small-molecule inhibitor of Sirtuin 5 (SIRT5), an NAD⁺-dependent deacylase localized primarily in the mitochondrial matrix.[1] Unlike other sirtuins (SIRT1–3) that primarily target acetylated lysines, SIRT5 is specialized for removing negatively charged acyl modifications—specifically succinyl, malonyl, and glutaryl groups—from lysine residues.[2]

This guide details the mechanism of action (MoA) of Compound 11, a 2-hydroxybenzoic acid (salicylic acid) derivative identified as a selective SIRT5 inhibitor. Unlike broad-spectrum sirtuin inhibitors such as suramin, Compound 11 exploits the unique structural features of the SIRT5 acyl-binding pocket to achieve isoform selectivity. This document serves as a technical manual for researchers utilizing Compound 11 to interrogate SIRT5 biology, metabolic regulation, and potential therapeutic interventions in cancer and metabolic diseases.

Chemical Biology & Structural Basis[3]

Chemical Identity[1][4]

- Scaffold: 2-Hydroxybenzoic acid (Salicylic acid) core.
- Key Pharmacophore: The carboxylic acid moiety is the critical warhead.
- Potency: $IC_{50} = 26.4 \pm 0.8 \mu M$ (Fluorescence Assay).[\[1\]](#)
- Selectivity: >15-fold selectivity over SIRT1, SIRT2, and SIRT3 ($IC_{50} > 400 \mu M$).

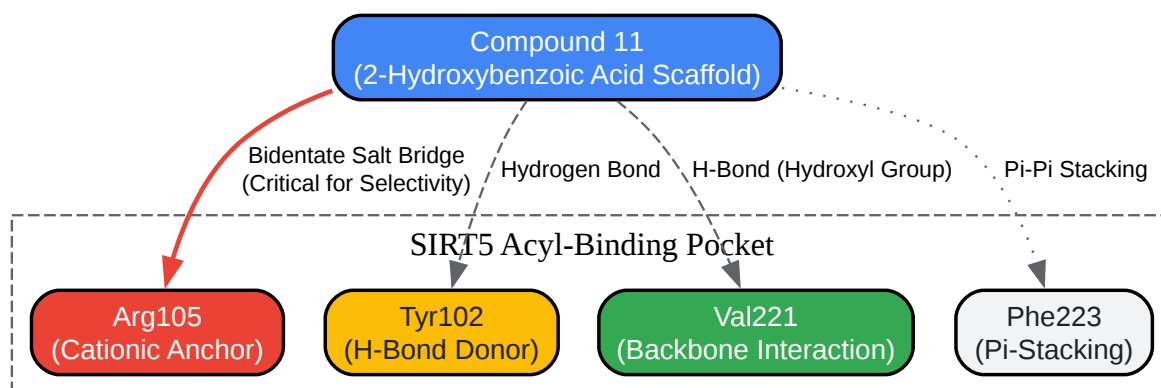
Structural Mechanism of Selectivity

The selectivity of Compound 11 is driven by the unique architecture of the SIRT5 catalytic pocket. While SIRT1 and SIRT2 possess hydrophobic pockets adapted for acetyl-lysine, SIRT5 contains a conserved arginine (Arg105) and tyrosine (Tyr102) residue deep within the active site. These residues normally stabilize the negatively charged carboxylate of succinyl- or glutaryl-lysine substrates.

Compound 11 mimics this interaction:

- Electrostatic Anchoring: The carboxylate group of Compound 11 forms a bidentate salt bridge with Arg105. This interaction is the primary determinant of SIRT5 specificity, as other sirtuins lack this cationic anchor in the corresponding position.
- Hydrogen Bonding:
 - The carboxylate also forms a hydrogen bond with Tyr102.[\[1\]](#)
 - The adjacent hydroxyl group (2-position) forms a hydrogen bond with Val221, stabilizing the ligand orientation.
- Hydrophobic/Pi-Stacking: The aromatic ring engages in pi-pi stacking interactions with Phe223 and Tyr255, further locking the compound in the active site.

Visualization of Binding Mode



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Caption: Schematic of Compound 11 interactions within the SIRT5 active site. The Arg105 salt bridge is the key driver of isoform selectivity.

Mechanism of Action (MoA)

Inhibition Kinetics

Compound 11 acts as a competitive inhibitor with respect to the acyl-lysine substrate. By occupying the deep acyl-binding pocket (specifically the site reserved for the succinyl/glutaryl carboxylate), it physically blocks the entry of the bulky, negatively charged acyl groups of endogenous substrates.

- **Substrate Competition:** Competes with succinyl-lysine, malonyl-lysine, and glutaryl-lysine peptides.
- **Cofactor Relation:** The inhibition is likely non-competitive with respect to NAD^+ , as the binding site overlaps with the acyl-substrate channel rather than the NAD^+ Rossmann fold, although steric occlusion can affect overall catalysis.

Thermodynamic Stabilization

Binding of Compound 11 induces a conformational shift that thermally stabilizes the SIRT5 protein.

- **Thermal Shift:** +1.8°C shift in melting temperature (

) at 100 μ M.

- Significance: This positive

confirms direct physical binding and ligand-induced structural rigidity, a hallmark of specific active-site engagement.

Experimental Protocols

To validate SIRT5 inhibition by Compound 11 in your own laboratory, use the following self-validating protocols.

Differential Scanning Fluorimetry (Thermal Shift Assay)

Objective: Confirm direct binding of Compound 11 to SIRT5.

Materials:

- Recombinant human SIRT5 (2–5 μ M final).
- Sypro Orange (5000x stock, use at 5x final).
- Buffer: 50 mM HEPES (pH 7.5), 150 mM NaCl.
- Compound 11 (dissolved in DMSO).

Protocol:

- Preparation: Prepare a master mix containing SIRT5 and Sypro Orange in the buffer.
- Plating: Aliquot 19 μ L of master mix into a 96-well PCR plate.
- Treatment: Add 1 μ L of Compound 11 (final conc. 10–200 μ M). Include DMSO-only control (Negative) and Suramin (Positive Control, 100 μ M).
- Run: Perform melt curve analysis in a qPCR machine (25°C to 95°C, ramp rate 0.3°C/s).
- Analysis: Calculate the derivative of fluorescence ($-d(\text{RFU})/dT$). The peak indicates

- Validation Criteria:

(Compound 11 - DMSO) > 1.0°C indicates significant binding.

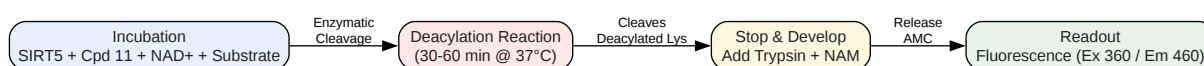
Trypsin-Coupled Fluorescence Deacylation Assay

Objective: Quantify IC₅₀ of Compound 11 against SIRT5 activity.

Materials:

- Substrate: Ac-Lys(Succ)-AMC (Fluorogenic succinyl-lysine).
- Enzyme: SIRT5 (20–50 nM).
- Developer: Trypsin (10 mg/mL stock).
- Cofactor: NAD⁺ (500 μM).

Workflow Visualization:



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Caption: Workflow for the Trypsin-Coupled Fluorescence Assay. Trypsin only cleaves the lysine after SIRT5 has removed the succinyl group.

Step-by-Step:

- Reaction Mix: Mix SIRT5, NAD⁺, and Compound 11 in assay buffer (50 mM Tris-HCl pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂). Incubate for 10 min at 37°C.
- Start: Initiate reaction by adding Ac-Lys(Succ)-AMC substrate (50 μM).
- Incubate: 30 minutes at 37°C.

- Stop/Develop: Add Stop Solution containing Nicotinamide (NAM, 5 mM) to halt SIRT5 activity and Trypsin (0.5 mg/mL) to release the fluorophore from de-succinylated lysine.
- Measure: Read fluorescence after 20 min (Ex: 360 nm, Em: 460 nm).
- Data Processing: Plot % Inhibition vs. Log[Compound 11]. Fit to a 4-parameter logistic equation to determine IC₅₀.

Summary of Key Data

Parameter	Value / Description	Notes
Target	SIRT5 (Human)	Mitochondrial Deacylase
Primary Activity	Inhibition of Desuccinylation	Also inhibits demalonylation/deglutarylation
IC ₅₀	26.4 ± 0.8 µM	Determined via Ac-Lys(Succ)-AMC assay
Binding Site	Acyl-Lysine Pocket	Anchored by Arg105 & Tyr102
Selectivity	> 15-fold vs. SIRT1/2/3	Due to unique cationic pocket of SIRT5
Thermal Shift	+1.8°C	Indicates stabilizing ligand binding

References

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- Fiorentino, F., Castiello, C., Mai, A., & Rotili, D. (2022). Therapeutic Potential and Activity Modulation of the Protein Lysine Deacylase Sirtuin 5.^{[1][2][6][7][3][4][5][9]} Journal of Medicinal Chemistry, 65(15), 10153–10190. [\[Link\]](#) (Review discussing Compound 11 in the context of other SIRT5 modulators).

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Sources

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